

(2R)-6-Methoxynaringenin: A Technical Guide to Natural Sources, Isolation, and Biological Activity

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Compound of Interest

Compound Name: (2R)-6-Methoxynaringenin

Cat. No.: B15573344

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Abstract

(2R)-6-Methoxynaringenin is a methylated flavanone that has garnered interest within the scientific community. This technical guide provides a comprehensive overview of its known natural sources, detailed isolation methodologies, and an exploration of its biological activities and associated signaling pathways. While research specifically targeting the (2R) stereoisomer of 6-methoxynaringenin is limited, this document synthesizes the available information on the parent compound and related flavanones to provide a foundational understanding for future research and development.

Natural Sources of 6-Methoxynaringenin

6-Methoxynaringenin has been identified as a constituent of several plant species. The primary reported natural sources include:

- *Scutellaria barbata*: A perennial herb used in traditional Chinese medicine.

- *Xerochrysum viscosum*: A species of flowering plant in the daisy family.
- *Eupatorium semiserratum*: A North American species of flowering plant in the sunflower family.
- *Scalesia baurii*: A species of flowering plant in the family Asteraceae, endemic to the Galápagos Islands.

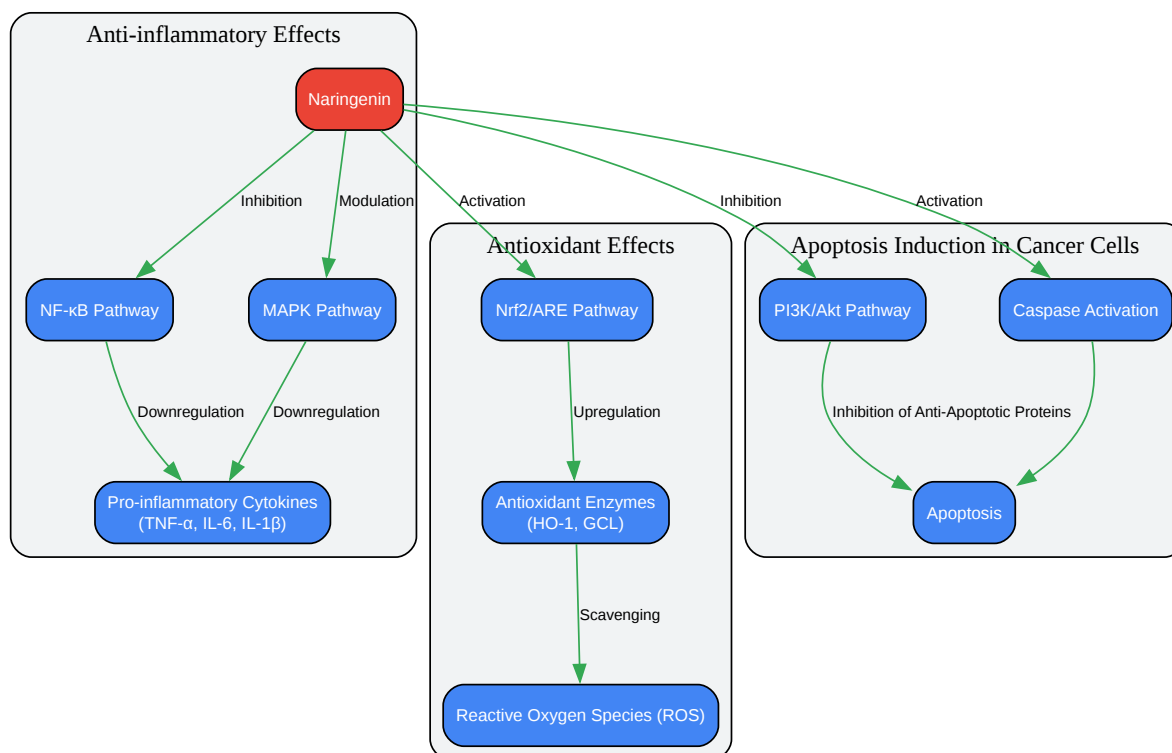
It is important to note that while 6-methoxynaringenin has been identified in these sources, the specific stereochemistry of the naturally occurring compound is not always reported. The majority of natural flavanones exist in the (2S) configuration[1]. However, there are conflicting reports regarding the natural occurrence of (2R)-naringenin, with some sources suggesting it is only formed through chemical synthesis[2]. Further research is required to definitively determine the stereochemistry of 6-methoxynaringenin isolated from these natural sources.

Isolation and Purification Protocols

A specific, detailed protocol for the isolation of **(2R)-6-Methoxynaringenin** has not been extensively reported in the literature. However, a general methodology for the extraction and purification of flavanones from plant material, particularly from the *Scutellaria* genus, can be adapted.

General Experimental Workflow for Flavonoid Isolation

The following diagram outlines a typical workflow for the isolation of flavonoids from plant sources.



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